

# Pharmaceutical Applications and Experimental Evidence

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Ethyl Linoleate

CAS No.: 544-35-4

Cat. No.: S622767

[Get Quote](#)

In drug development, **ethyl linoleate**'s primary role is as a key component in advanced lipid-based drug delivery systems to improve oral bioavailability [1].

## Application in Self-Microemulsifying Drug Delivery Systems (SMEDDS)

A 2010 study developed a SMEDDS for **silymarin**, a poorly water-soluble drug. The formulation significantly enhanced the drug's release rate and oral absorption [2].

- **Experimental Protocol:** Researchers constructed **pseudo-ternary phase diagrams** using **ethyl linoleate** (oil), Cremophor EL (surfactant), and ethyl alcohol (co-surfactant) to identify the optimal self-microemulsification region [2].
- **Optimal Formulation:** The final formulation contained **10% (w/w) ethyl linoleate**, 30% Cremophor EL, and 60% ethyl alcohol. When introduced to an aqueous medium (e.g., gastrointestinal fluids), this mixture spontaneously forms a fine microemulsion with a small particle size, which is crucial for efficient absorption [2].
- **Key Outcomes:**
  - **In-vitro Release:** Silymarin was released from the SMEDDS much faster than from a conventional hard capsule.
  - **In-vivo Absorption:** A bioavailability study in fasted dogs showed the SMEDDS enhanced oral absorption of silymarin by **2.2-fold** compared to the commercial product [2].

This diagram illustrates the working mechanism of an **ethyl linoleate**-based SMEDDS:



[Click to download full resolution via product page](#)

*SMEDDS transforms into a nanoemulsion in the GI tract, enhancing drug absorption.*

## Technical Specifications and Safety

For research and development use, the following specifications and handling guidelines are essential.

Parameter	Unit	Specification / Value
Acid Value	mg KOH/g	Max 2.0 [3]
Peroxide Value	meq/kg	Max 10.0 [3]
Moisture	%	Max 0.25 [3]
Ethyl Oleate	%	Max 1.0 [3]
$\alpha$ -Ethyl Linolenate	%	Max 1.0 [3]
Boiling Point	°C	224 °C / 17 mmHg [4]
Density	g/mL	0.876 (at 25°C) [4]
Flash Point	°C	110 [4]
Storage	-	Tightly closed in a cool, dry place [3]

## Key Insights for Research and Development

- **Versatile Solvent:** **Ethyl linoleate** can form stable emulsions and act as a **penetration enhancer**, improving absorption of active pharmaceutical ingredients (APIs) across biological membranes [1].
- **Broad Formulation Utility:** Its applications span **oral, topical, and parenteral dosage forms**. In topical products, it also provides emollient properties for patient comfort [1].
- **Quality Matters:** Adhere to stringent quality specifications, particularly **acid value and peroxide value**, to ensure stability and efficacy in final formulations [3].

**Ethyl linoleate** is a valuable tool for formulating poorly soluble drugs. Its established role in SMEDDS offers a proven pathway to enhance therapeutic performance [2].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Ethyl Linoleate in Pharmaceuticals: Enhancing Drug ... [nbinno.com]
2. Development of silymarin self-microemulsifying drug ... [pubmed.ncbi.nlm.nih.gov]
3. In Focus: Ethyl Linoleate [exsyncorp.com]
4. ETHYL LINOLEATE | 544-35-4 [chemicalbook.com]

To cite this document: Smolecule. [Pharmaceutical Applications and Experimental Evidence].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b622767#what-is-ethyl-linoleate>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)